

Safeguarding Your Research: A Comprehensive Guide to Handling GSK789

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Compound of Interest

Compound Name: GSK789

Cat. No.: B15571221

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for the handling and disposal of **GSK789**, a selective inhibitor of the first bromodomains (BD1) of the Bromo and Extra Terminal Domain (BET) proteins. While specific safety data for **GSK789** is not publicly available, this document outlines best practices based on general laboratory chemical safety principles and information for similar compounds.

Immediate Safety and Handling Protocols

GSK789 is a chemical probe intended for research use only.^{[1][2]} Although it is shipped as a non-hazardous chemical under ambient temperatures, proper handling is crucial to ensure personnel safety and maintain the integrity of the compound.^[2]

Personal Protective Equipment (PPE)

When handling **GSK789**, the following personal protective equipment should be worn to minimize exposure:

- **Lab Coat:** A standard laboratory coat is essential to protect from splashes and spills.
- **Gloves:** Chemical-resistant gloves (e.g., nitrile) should be worn at all times.^[3]
- **Eye Protection:** Safety glasses or goggles are mandatory to protect the eyes from accidental splashes.

- Respiratory Protection: In cases of inadequate ventilation or when handling the compound as a powder, a suitable respirator should be used to avoid inhalation.[4][5]

Spill Response

In the event of a spill, the following steps should be taken immediately:

- Evacuate and Ventilate: Clear the area of all personnel and ensure adequate ventilation.[5]
- Containment: Prevent the spill from spreading using absorbent materials.
- Cleanup: Use appropriate absorbent materials to clean the spill. Avoid creating dust if the compound is in solid form.
- Decontamination: Thoroughly decontaminate the area with a suitable cleaning agent.
- Waste Disposal: All contaminated materials must be disposed of as hazardous waste.

Chemical and Storage Information

Proper storage is critical for maintaining the stability and efficacy of **GSK789**. The following table summarizes key information about the compound.

Parameter	Information	Source
Chemical Name	(3R,4R)-N-cyclohexyl-4-((5-(furan-2-yl)-3-methyl-2-oxo-1,2-dihydro-1,7-naphthyridin-8-yl)amino)-1-methylpiperidine-3-carboxamide	[2]
CAS Number	2540591-06-6 (free base)	[2]
Molecular Formula	C26H33N5O3	[2]
Molecular Weight	463.58 g/mol	[2]
Appearance	Solid powder	[2]
Short-Term Storage	Dry, dark, and at 0 - 4 °C (days to weeks)	[2]
Long-Term Storage	-20 °C (months to years)	[2]

Operational Workflow for Handling GSK789

The following diagram outlines the standard operational workflow for handling **GSK789** in a laboratory setting, from reception to disposal.

GSK789 Handling Workflow Diagram

Disposal Plan

Proper disposal of **GSK789** and any associated contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection

- Designated Waste Container: All waste contaminated with **GSK789**, including unused compound, solutions, and disposable labware (e.g., pipette tips, tubes), must be collected in a designated and properly labeled hazardous waste container.[6]
- Labeling: The container must be clearly labeled as "Hazardous Waste" and include the full chemical name "**GSK789**". Follow your institution's specific labeling requirements, which

may include the date of accumulation and primary hazard information.[6]

Final Disposal

- **Approved Waste Disposal Facility:** The primary and recommended method for the disposal of chemical waste is through an approved waste disposal facility.[7]
- **Institutional EHS:** Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste container.[8]
- **Do Not Dispose in Sink or Trash:** Under no circumstances should **GSK789** or its containers be disposed of in the regular trash or down the drain.[8]

Experimental Protocols

While specific experimental protocols involving **GSK789** will vary depending on the research objectives, the compound is known to be a potent, cell-permeable, and highly selective inhibitor of the first bromodomains (BD1) of the BET family of proteins.[1] Researchers utilizing **GSK789** should develop detailed experimental protocols that include the safety and handling procedures outlined in this guide.

Disclaimer: The information provided here is a general guide and should be supplemented by a compound-specific Safety Data Sheet (SDS), which should be requested from the supplier. Always adhere to your institution's specific safety protocols and local regulations for handling and disposing of laboratory chemicals.

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